

# phase diagram of $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ iron arsenide

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## Compound of Interest

Compound Name: Iron arsenide

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An in-depth guide to the electronic phase diagram of the **iron arsenide** superconductor  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ . This document is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the material's phase transitions, the experimental methodologies used in its characterization, and a visual representation of its complex phase diagram.

## Introduction

$\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  is a prototypical member of the iron-pnictide family of high-temperature superconductors. The parent compound,  $\text{BaFe}_2\text{As}_2$ , does not superconduct at ambient pressure. Instead, it undergoes a coupled structural and antiferromagnetic phase transition at approximately 140 K.<sup>[1]</sup> By substituting iron with cobalt, electrons are doped into the system, which suppresses the structural and magnetic order and gives rise to a dome of superconductivity.<sup>[1][2]</sup> Understanding the interplay between magnetism, structural changes, and superconductivity in this material is crucial for elucidating the mechanism of high-temperature superconductivity in iron-based compounds.

## Electronic Phase Diagram

The temperature-composition (T-x) phase diagram of  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  is a rich landscape of competing and coexisting electronic phases. The key features of the phase diagram are the suppression of the tetragonal-to-orthorhombic structural transition ( $T_s$ ) and the paramagnetic-to-antiferromagnetic spin-density-wave (SDW) transition ( $T_n$ ) with increasing cobalt concentration (x). As these transitions are suppressed, a superconducting (SC) phase

emerges, forming a characteristic dome shape with a maximum critical temperature ( $T_n$ ) at an optimal doping level.

## Key Phases:

- Tetragonal + Paramagnetic (Tetra + PM): At high temperatures, the material is in a paramagnetic state with a tetragonal crystal structure.
- Orthorhombic + Paramagnetic (Ortho + PM): In a narrow region of the phase diagram for low cobalt doping, the structural transition occurs at a higher temperature than the magnetic transition.<sup>[1][3]</sup>
- Orthorhombic + Antiferromagnetic (Ortho + AFM): At low temperatures and low cobalt doping, the material exhibits a spin-density-wave antiferromagnetic order and an orthorhombic crystal structure.
- Superconducting (SC): With sufficient cobalt doping, superconductivity appears. For a certain range of doping, superconductivity can coexist with the antiferromagnetic and orthorhombic phases.<sup>[1][3]</sup>

## Quantitative Data Summary

The following tables summarize the quantitative data for the phase transitions in  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  as a function of cobalt concentration ( $x$ ). The data are compiled from various experimental studies.

Table 1: Structural and Magnetic Transition Temperatures

Cobalt Concentration (x)	Structural Transition $T_s$ (K)	Magnetic Transition $T_n$ (K)
0	134	134
0.016	~110	~105
0.025	$99 \pm 0.5$	$93 \pm 0.5$
0.036	~85	~75
0.045	~65	~55
0.051	~50	~40

Data compiled from references[1][3][4]. Note that for the undoped compound ( $x=0$ ), the structural and magnetic transitions are coupled and occur at the same temperature.

Table 2: Superconducting Transition Temperatures

Cobalt Concentration (x)	Superconducting $T_n$ (K)
0.025	Emergence of SC
0.045	~17
0.051	~22
~0.06	~24 (Optimal Doping)
0.074	~23
~0.18	SC suppressed

Data compiled from references[1][5]. The onset and suppression of superconductivity can vary slightly depending on the specific experimental criteria and sample quality.

## Experimental Protocols

The determination of the  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  phase diagram relies on a suite of experimental techniques to probe the structural, magnetic, and electronic properties of the material.

## Single Crystal Growth

High-quality single crystals are essential for accurate measurements. The most common method for growing  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  single crystals is the self-flux method.[2][6]

- **Precursor Synthesis:** High-purity powders of Ba, FeAs, and CoAs are mixed in a specific molar ratio. FeAs and CoAs are typically synthesized beforehand by reacting Fe/Co and As powders in an evacuated quartz tube.
- **Growth:** The mixture is placed in an alumina crucible, which is then sealed in a larger quartz tube under a partial atmosphere of argon gas. The assembly is heated to a high temperature (e.g., 1180 °C), held for several hours to ensure homogeneity, and then slowly cooled over a period of many hours to a lower temperature (e.g., 1000 °C).[7] During the cooling process, single crystals of  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  precipitate from the (Fe,Co)As-rich flux.
- **Crystal Extraction:** Once cooled to the decanting temperature, the excess flux is separated from the grown crystals by inverting the crucible assembly and centrifuging.

## Structural Characterization

**X-ray Diffraction (XRD):** Powder and single-crystal XRD are used to determine the crystal structure and lattice parameters.[2][8] The splitting of certain Bragg peaks upon cooling is a clear signature of the tetragonal-to-orthorhombic structural transition, allowing for the determination of  $T_s$ .

## Magnetic Characterization

**Neutron Scattering:** Single-crystal neutron diffraction is a powerful tool for directly probing the magnetic structure.[3][4][9] The appearance of magnetic Bragg peaks below a certain temperature signifies the onset of long-range antiferromagnetic order, providing a direct measurement of  $T_n$  and the ordered magnetic moment.

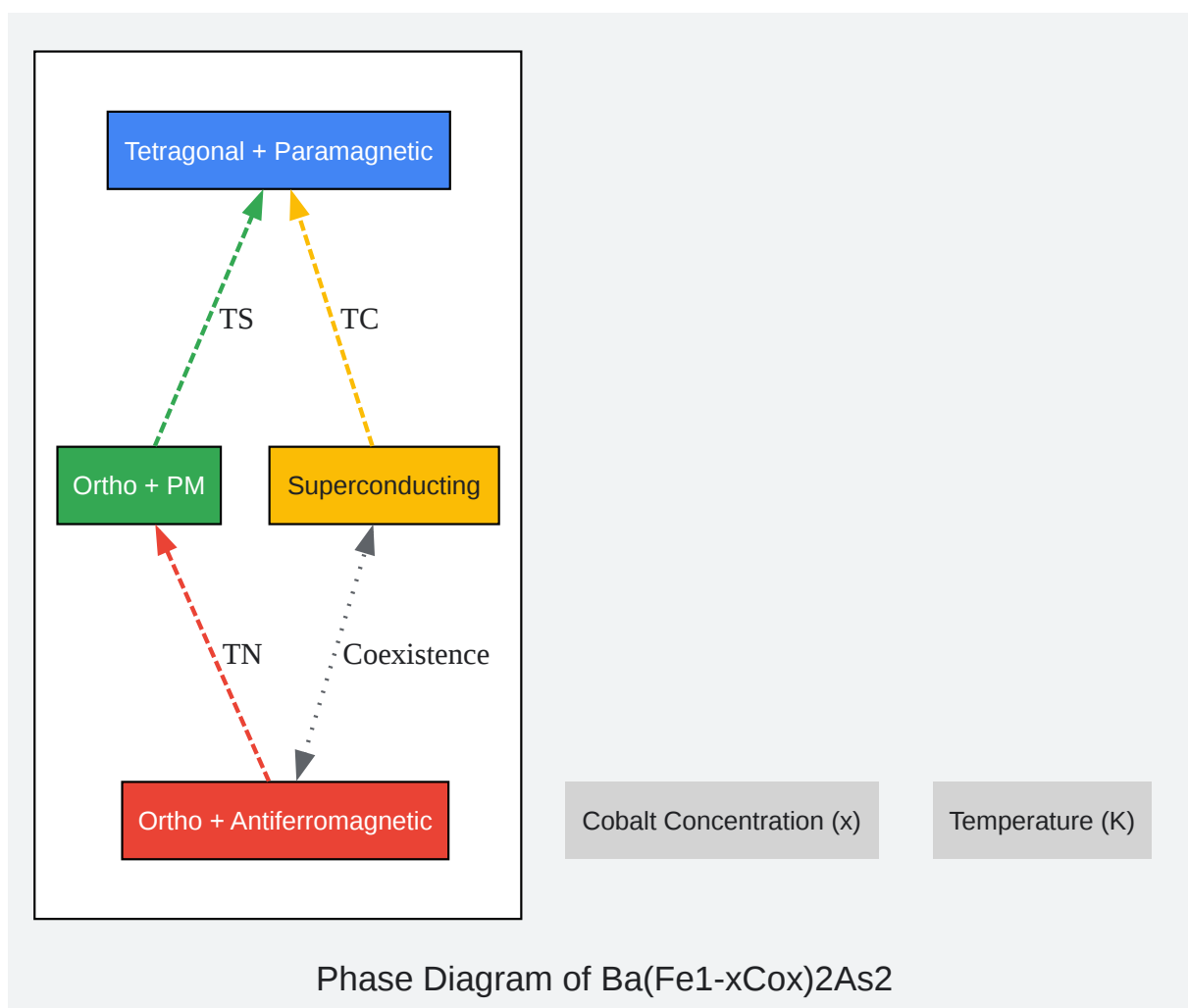
**Magnetic Susceptibility:** Measurements of the temperature-dependent magnetic susceptibility using a SQUID magnetometer can also indicate the magnetic transition, often seen as an anomaly in the susceptibility curve.

## Electronic Transport and Thermodynamic Measurements

- **Resistivity:** Four-probe resistivity measurements are used to determine both the structural/magnetic and superconducting transitions. The structural/magnetic transition is typically observed as a distinct anomaly or change in the slope of the resistivity versus temperature curve. The superconducting transition is marked by a sharp drop in resistivity to zero.<sup>[1][10]</sup>
- **Heat Capacity:** Specific heat measurements show anomalies at phase transitions.<sup>[1]</sup> The structural and magnetic transitions appear as peaks or steps in the heat capacity, while the superconducting transition manifests as a jump at  $T_n$ .
- **Hall Effect:** The Hall coefficient provides information about the dominant charge carriers and their density, which can change across the phase transitions.<sup>[1][11]</sup>

## Phase Diagram Visualization

The following diagram provides a visual representation of the electronic phase diagram of  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ .



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Caption: A simplified representation of the electronic phase diagram of  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$ .

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## References

- 1. [slac.stanford.edu](http://slac.stanford.edu) [[slac.stanford.edu](http://slac.stanford.edu)]
- 2. [dr.lib.iastate.edu](http://dr.lib.iastate.edu) [[dr.lib.iastate.edu](http://dr.lib.iastate.edu)]
- 3. Neutron scattering study of the interplay between structure and magnetism in  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  | Fisher Research Group [[fishergroup.stanford.edu](http://fishergroup.stanford.edu)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [dr.lib.iastate.edu](http://dr.lib.iastate.edu) [[dr.lib.iastate.edu](http://dr.lib.iastate.edu)]
- 6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 7. DSpace [[dr.lib.iastate.edu](http://dr.lib.iastate.edu)]
- 8. [faculty.sites.iastate.edu](http://faculty.sites.iastate.edu) [[faculty.sites.iastate.edu](http://faculty.sites.iastate.edu)]
- 9. A neutron scattering study of the interplay between structure and magnetism in  $\text{Ba}(\text{Fe}_{1-x}\text{Co}_x)_2\text{As}_2$  (Journal Article) | OSTI.GOV [[osti.gov](http://osti.gov)]
- 10. [arxiv.org](http://arxiv.org) [[arxiv.org](http://arxiv.org)]
- 11. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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